

The Benzylamine Scaffold: A Versatile Architectural Element in Modern Research

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Compound of Interest

Compound Name: (4-Chloro-3-fluorophenyl)methanamine

Cat. No.: B151710

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Executive Summary

The substituted benzylamine motif, characterized by a benzyl group ($C_6H_5CH_2$) attached to a nitrogen atom, is a cornerstone of modern chemical and pharmaceutical research. Its structural simplicity belies a remarkable versatility, allowing for precise modifications across the aromatic ring, the benzylic carbon, and the nitrogen atom. This adaptability makes it a privileged scaffold in drug discovery, a versatile building block in organic synthesis, and an emerging component in materials science. This guide provides an in-depth exploration of the multifaceted applications of substituted benzylamines, detailing their pharmacological significance, synthetic utility, and the experimental methodologies crucial for their investigation. We aim to equip researchers, scientists, and drug development professionals with a comprehensive understanding of this critical chemical class, grounded in mechanistic insights and practical, field-proven protocols.

The Substituted Benzylamine: A Privileged Scaffold

The power of the benzylamine scaffold lies in its tunable nature. Substitutions on the phenyl ring can modulate electronic properties and create specific interactions with biological targets. Modifications at the benzylic carbon can introduce chirality and alter steric profiles, while substitutions on the amine group can influence basicity, polarity, and reactivity. This three-pronged approach to structural diversification allows for the fine-tuning of a molecule's physicochemical and pharmacological properties.

The chiral benzylic amine is a particularly common and critical structural element in many FDA-approved drugs, including cinacalcet, olutasidenib, and mavacamten.[1] This prevalence underscores the importance of developing robust and stereoselective synthetic methods to access these valuable compounds.[1]

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References

- 1. researchgate.net [researchgate.net]
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